

# **Application Notes and Protocols: Durability of M25 Concrete in Aggressive Environments**

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	M 25	
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#### Introduction

M25 grade concrete, characterized by a minimum 28-day characteristic compressive strength of 25 N/mm² (MPa), is a widely used material in various construction projects.[1] Its performance and longevity, however, are critically dependent on its durability when exposed to aggressive environmental conditions. The ingress of deleterious substances such as sulfates, chlorides, and acids can initiate chemical reactions with the cement paste, leading to a loss of strength, cracking, and spalling, ultimately compromising the structural integrity. This document provides detailed application notes on the primary degradation mechanisms and presents standardized protocols for evaluating the durability of M25 concrete in such environments.

## Sulfate Attack Application Note

Sulfate attack is a chemical process where sulfate ions from external sources (e.g., soil, groundwater) penetrate the concrete and react with components of the hydrated cement paste. The primary reactions involve calcium hydroxide (Ca(OH)<sub>2</sub>) and calcium aluminate hydrate (C<sub>3</sub>A hydrates), leading to the formation of gypsum (CaSO<sub>4</sub>·2H<sub>2</sub>O) and ettringite (3CaO·Al<sub>2</sub>O<sub>3</sub>·3CaSO<sub>4</sub>·32H<sub>2</sub>O). These reactions are deleterious as the products have a significantly larger volume than the reactants, inducing internal expansive pressures that result in cracking, spalling, and a significant reduction in compressive strength.

## **Quantitative Data Presentation**



The following table summarizes the impact of sulfate attack on the mechanical properties of M25 grade concrete. Data is derived from experimental studies where specimens were immersed in sulfate solutions of varying pH levels for extended periods.

Parameter	Exposure Duration	Exposure Condition (pH)	Strength Loss (%)	Reference
Compressive Strength	75 Days	рН 4.0	11.2%	[2]
pH 5.0	10.2%	[2]		
pH 6.0	8.0%	[2]	_	
90 Days	pH 4.0	14.8%	[2]	
pH 5.0	12.3%	[2]	_	_
pH 6.0	8.6%	[2]		
Flexural Strength	90 Days	pH 4.0	~25.0%	[2]
pH 5.0	~17.5%	[2]		
pH 6.0	~8.5%	[2]		

## Experimental Protocol: Sulfate Resistance Test (based on ASTM C1012 principles)

- Scope: This protocol describes the procedure for determining the resistance of M25 concrete
  to external sulfate attack by measuring the change in mechanical properties after immersion
  in a sulfate solution.
- Apparatus:
  - Concrete cube molds (150x150x150 mm).
  - Water bath for curing.
  - Compression Testing Machine (CTM).

## Methodological & Application

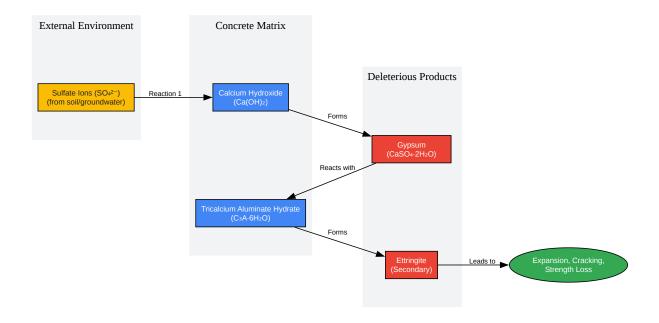


- Inert plastic or fiberglass tanks for sulfate solution immersion.
- pH meter.
- Reagents:
  - Sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>) or Magnesium sulfate (MgSO<sub>4</sub>).
  - Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>) for pH adjustment.
  - Potable water.
- Procedure:
  - 1. Specimen Casting: Cast M25 concrete into 150 mm cube molds. Prepare a sufficient number of specimens for baseline testing and for each exposure duration/condition.
  - 2. Curing: Demold the specimens after 24 hours and cure them in a water bath at  $23 \pm 2^{\circ}$ C for 28 days.
  - 3. Baseline Testing: After 28 days of curing, determine the initial compressive strength of at least three control specimens.
  - 4. Exposure:
    - Prepare a 5% sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>) solution in the immersion tanks.
    - Adjust the pH of the solution to the desired level (e.g., 4.0, 5.0) using sulfuric acid.
    - Fully immerse the remaining cured specimens in the sulfate solution. Ensure a minimum of 20 mm of solution covers all surfaces of the specimens.
    - Monitor and maintain the pH of the solution weekly, replenishing the solution as necessary to maintain concentration and pH.
  - Post-Exposure Testing:
    - At predefined intervals (e.g., 30, 60, 90 days), remove a set of three specimens from the sulfate solution.



- Rinse the specimens with water and allow them to air dry for 24 hours.
- Conduct visual inspection for cracking, spalling, and mass loss.
- Determine the final compressive strength using the CTM.
- Calculation:
  - Calculate the average compressive strength for both control and exposed specimens.
  - Calculate the percentage loss in compressive strength as follows: Strength Loss (%) =
     [(Initial Strength Final Strength) / Initial Strength] \* 100
- Reporting: Report the average percentage loss in compressive strength, visual observations, and any mass loss for each exposure condition and duration.

## **Visualization: Chemical Pathway of Sulfate Attack**



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Caption: Chemical pathway of external sulfate attack on concrete.



## **Chloride-Induced Corrosion Application Note**

Chloride-induced corrosion of reinforcing steel is a primary cause of premature deterioration in reinforced concrete structures, especially in marine environments or areas where deicing salts are used. Concrete naturally provides a high-alkaline environment (pH > 12.5) that forms a passive, protective oxide layer on the steel surface.[2] Chloride ions penetrate the concrete through its pore structure and, upon reaching a critical concentration at the steel surface, break down this passive layer.[2] This depassivation initiates an electrochemical corrosion process, where the steel rusts. The corrosion products (rust) are voluminous, occupying a much larger volume than the original steel, which creates significant tensile stresses within the concrete, leading to cracking, delamination, and spalling of the concrete cover.

## **Quantitative Data Presentation**

The resistance of concrete to chloride ion penetration can be assessed using the Rapid Chloride Permeability Test (RCPT) per ASTM C1202. The result is expressed as the total electrical charge passed in Coulombs.

Concrete Grade	Test Method	Total Charge Passed (Coulombs)	Chloride Ion Penetrability Class (ASTM C1202)	Reference
M25 (Control Mix)	ASTM C1202	1260.45	Low	[3][4]

Note: Lower coulomb values indicate higher resistance to chloride penetration.

## Experimental Protocol: Rapid Chloride Permeability Test (ASTM C1202)

- Scope: This protocol outlines the procedure for determining the electrical conductance of M25 concrete to provide a rapid indication of its resistance to chloride ion penetration.
- Apparatus:



- RCPT test cell with two reservoirs.
- DC power supply (60.0 ± 0.1 V).
- Data acquisition system to monitor current.
- Vacuum desiccator and vacuum pump.
- Water-cooled diamond saw.
- Epoxy coating.
- · Reagents:
  - Sodium chloride (NaCl) solution: 3.0% by mass in distilled water.
  - Sodium hydroxide (NaOH) solution: 0.3 N in distilled water.
- Procedure:
  - 1. Specimen Preparation:
    - From a cylindrical concrete sample cured for 28 days, cut a 50 ± 2 mm thick slice.
    - Allow the specimen to air dry. Coat the side surface of the specimen with a rapid-setting epoxy.

#### 2. Saturation:

- Place the epoxy-coated specimen in a vacuum desiccator and evacuate for 3 hours.
- With the vacuum pump running, fill the desiccator with de-aerated water until the specimen is fully submerged.
- Maintain the vacuum for an additional hour before allowing air to re-enter the desiccator.
- Soak the specimen in water for 18 ± 2 hours.
- 3. Test Setup:



- Mount the saturated, surface-dry specimen in the RCPT test cell, ensuring a tight seal.
- Fill the reservoir on the negative terminal side with the 3.0% NaCl solution.
- Fill the reservoir on the positive terminal side with the 0.3 N NaOH solution.

#### 4. Measurement:

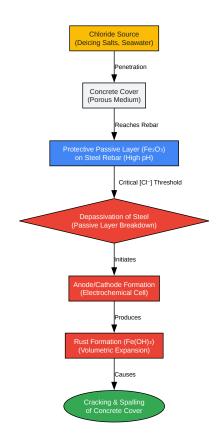
- Connect the cell to the power supply and apply 60.0 V DC.
- Record the current reading at the start and at least every 30 minutes for 6 hours.

#### Calculation:

- o Calculate the total charge passed (in Coulombs) by integrating the current over the 6-hour test period. A simplified formula is often used:  $Q = 900 * (I_0 + 2I_{30} + 2I_{60} + ... + 2I_{300} + 2I_{330} + I_{360})$  where Q is the charge in Coulombs and  $I_x$  is the current in Amperes at x minutes.
- Reporting: Report the total charge passed in Coulombs and classify the concrete's permeability according to the criteria in ASTM C1202.

**Visualization: Mechanism of Chloride-Induced Corrosion** 





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Caption: Process of chloride-induced corrosion of steel in concrete.

## Acid Attack Application Note

Acid attack on concrete occurs when acidic solutions come into contact with the cement paste. The alkaline components of the cement, primarily calcium hydroxide (Ca(OH)<sub>2</sub>), are neutralized by the acid. This reaction dissolves the cementitious matrix, leaching away calcium and reducing the concrete to a soft, crumbling mass. The severity of the attack depends on the type and concentration of the acid, the permeability of the concrete, and the duration of exposure. Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>) is particularly aggressive as it not only dissolves the calcium hydroxide but also forms gypsum, which can lead to secondary expansive reactions similar to sulfate attack.



## **Quantitative Data Presentation**

The table below presents data on the performance of M25 grade concrete (modified with 1.0% carbon fiber) when subjected to a 5% sulfuric acid (H<sub>2</sub>SO<sub>4</sub>) solution.

Parameter	Curing Condition	7 Days (MPa)	14 Days (MPa)	28 Days (MPa)	Reference
Compressive Strength	Normal Water	20.3	26.3	31.7	[5]
5% H <sub>2</sub> SO <sub>4</sub> Solution	14.23	21.08	27.83	[5]	
Split Tensile Strength	Normal Water	1.62	2.14	2.83	[5]
5% H <sub>2</sub> SO <sub>4</sub> Solution	1.48	1.91	2.59	[5]	

## **Experimental Protocol: Acid Resistance Test**

- Scope: This method details the procedure for evaluating the resistance of M25 concrete to acid attack by measuring changes in mass and compressive strength.
- Apparatus:
  - Concrete cube molds (150x150x150 mm).
  - Water bath for curing.
  - Compression Testing Machine (CTM).
  - Acid-resistant immersion tanks.
  - Digital balance (0.1 g accuracy).
  - o pH meter.
- Reagents:



- Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>) or Hydrochloric acid (HCl) solution (e.g., 5% by weight).
- Potable water.

#### Procedure:

- Specimen Casting and Curing: Cast and cure M25 concrete cubes for 28 days as described in the sulfate resistance protocol.
- 2. Initial Measurements: After curing, take the surface-dry weight of all specimens. Test three control specimens for initial compressive strength.

### 3. Exposure:

- Immerse the test specimens in the prepared acid solution in the tanks.
- The solution should be replaced periodically (e.g., every two weeks) to maintain a relatively constant acid concentration.

### 4. Post-Exposure Testing:

- At specified intervals (e.g., 7, 14, 28 days), remove three specimens from the acid.
- Gently brush the surfaces to remove any loose, deteriorated material.
- Rinse with water and allow to surface-dry.
- Record the final mass and calculate the percentage mass loss.
- Determine the final compressive strength.

### • Calculation:

- Mass Loss (%):[(Initial Mass Final Mass) / Initial Mass] \* 100
- Strength Loss (%):[(Initial Strength Final Strength) / Initial Strength] \* 100
- Reporting: Report the percentage mass loss and strength loss, along with visual descriptions
  of the deterioration (e.g., surface erosion, aggregate exposure).



# Carbonation Application Note

Carbonation is a process where atmospheric carbon dioxide ( $CO_2$ ) penetrates the concrete and reacts with the calcium hydroxide ( $Ca(OH)_2$ ) in the cement paste to form calcium carbonate ( $CaCO_3$ ).[3] This reaction is chemically represented as:  $Ca(OH)_2 + CO_2 \rightarrow CaCO_3 + H_2O$ . The formation of calcium carbonate itself is not harmful; however, the process significantly reduces the pH of the concrete's pore solution from over 12.5 to as low as 8.5.[3] This drop in alkalinity destroys the passive protective film on the reinforcing steel, leaving it vulnerable to corrosion if moisture and oxygen are present. The rate of carbonation is influenced by the concrete's permeability, the concentration of  $CO_2$ , and the ambient relative humidity (most rapid at 50-70% RH).[3]

## **Quantitative Data Presentation**

No specific experimental data for the carbonation depth of a standard M25 grade concrete mix was identified in the search results. The rate of carbonation is highly dependent on the specific mix design, curing conditions, and environmental exposure. For a typical M25 concrete, carbonation depth can be expected to increase over time, with accelerated testing showing depths of several millimeters after a few months.

## **Experimental Protocol: Carbonation Depth Measurement**

- Scope: This protocol describes the colorimetric method for determining the depth of carbonation in hardened concrete.
- Apparatus:
  - Concrete core drill or hammer and chisel.
  - Spray bottle.
- Reagents:
  - Phenolphthalein indicator solution (1% phenolphthalein in ethanol or isopropanol).
- Procedure:



- 1. Expose a Fresh Surface: Obtain a freshly broken or cut surface of the concrete specimen.

  This can be from a core sample or by breaking a piece off a larger element.
- 2. Clean the Surface: Remove any dust or debris from the fractured surface using a brush or compressed air.
- 3. Apply Indicator: Immediately after exposing the fresh surface, lightly spray the phenolphthalein solution onto it.

#### 4. Observation:

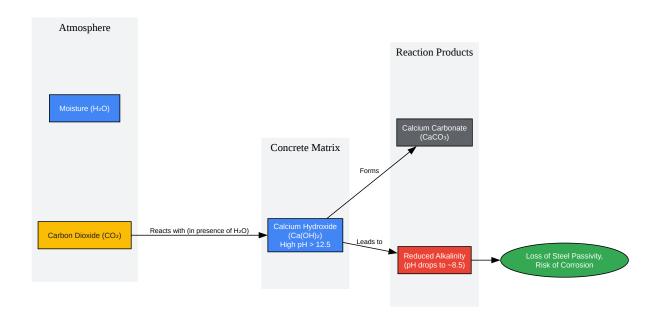
- The uncarbonated region of the concrete, having a high pH (above 9.5), will turn a bright pink or magenta color.[3]
- The carbonated region, with its lower pH, will remain colorless.[3]

#### 5. Measurement:

- After the color has stabilized (usually within a minute), use a ruler or caliper to measure the depth from the outer surface of the concrete to the edge of the pink-colored region.
- Take several measurements along the surface and calculate the average depth.
- Reporting: Report the average depth of carbonation in millimeters (mm).

## **Visualization: Chemical Pathway of Carbonation**





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Caption: Chemical process of concrete carbonation and its consequences.

## Freeze-Thaw Attack Application Note

Freeze-thaw damage occurs in saturated concrete when water within the pores freezes and expands. Water expands by approximately 9% upon freezing, generating immense hydraulic pressure within the concrete's capillary pores. If this pressure exceeds the tensile strength of the concrete, it causes microcracks. Repeated cycles of freezing and thawing lead to the propagation of these cracks, resulting in surface scaling, crumbling, and a significant loss of structural integrity. The resistance of concrete to freeze-thaw attack is primarily achieved by intentionally entraining microscopic air voids into the mixture. These voids act as empty chambers, providing relief zones for the pressure generated by freezing water.

## **Quantitative Data Presentation**

No specific experimental data for the freeze-thaw durability factor of a standard M25 grade concrete mix was identified in the search results. Performance is critically dependent on the air



void system. A properly air-entrained concrete is expected to have a high durability factor (>80), while non-air-entrained concrete will fail rapidly.

## Experimental Protocol: Freeze-Thaw Resistance (ASTM C666, Procedure A)

- Scope: This protocol details the procedure for determining the resistance of M25 concrete specimens to rapidly repeated cycles of freezing and thawing.
- Apparatus:
  - Freeze-thaw apparatus capable of cycling temperatures of concrete specimens between 4.4°C and -17.8°C.
  - Concrete prism molds.
  - Apparatus for determining the fundamental transverse frequency (sonic modulus) of the specimens.
- Procedure:
  - 1. Specimen Preparation:
    - Cast concrete prisms of the specified dimensions.
    - Cure the specimens in a lime-saturated water bath for 14 days.
  - 2. Initial Measurements:
    - Before starting the test, determine the initial fundamental transverse frequency, mass, and length of each specimen.
  - 3. Freeze-Thaw Cycling (Procedure A Rapid Freezing and Thawing in Water):
    - Place the specimens in the freeze-thaw apparatus, surrounded by water.
    - Initiate the automated cycling. Each cycle consists of lowering the specimen temperature from 4.4°C to -17.8°C and raising it back to 4.4°C in a period of 2 to 5



hours.

### 4. Periodic Testing:

- At regular intervals (e.g., every 36 cycles), remove the specimens and test for their fundamental transverse frequency.
- Continue the test until the specimens have been subjected to 300 cycles or until their relative dynamic modulus of elasticity drops to 60% of the initial value, whichever occurs first.

#### Calculation:

- Relative Dynamic Modulus of Elasticity (RDM): RDM (%) =  $(n_1^2 / n_0^2)$  \* 100 where  $n_1$  is the fundamental transverse frequency after C cycles and  $n_0$  is the initial frequency.
- Durability Factor (DF): DF = (P \* N) / M where P is the RDM at N cycles (%), N is the number of cycles at which P reaches 60% (or 300 if it doesn't), and M is the specified number of cycles to end the test (usually 300).
- Reporting: Report the Durability Factor for the concrete specimens.

## Visualization: General Experimental Workflow for Durability Testingdot

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